

physical properties of 2-Methyl-4-nonanol

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Compound of Interest

Compound Name: 2-Methyl-4-nonanol

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An In-depth Technical Guide on the Physical Properties of 2-Methyl-4-nonanol

This technical guide provides a comprehensive overview of the core physical properties of **2-Methyl-4-nonanol**, tailored for researchers, scientists, and professionals in drug development. The information is presented to facilitate easy comparison and understanding of its fundamental chemical characteristics.

Chemical Identity

2-Methyl-4-nonanol is a secondary alcohol, an organic compound with the chemical formula $C_{10}H_{22}O$.^{[1][2][3]} It is structurally defined by a nonane backbone with a hydroxyl (-OH) group at the fourth carbon and a methyl (-CH₃) group at the second carbon. Its CAS Registry Number is 26533-31-3.^{[1][3]}

Physical and Chemical Properties

The physical properties of **2-Methyl-4-nonanol** are summarized in the table below. These characteristics are crucial for its handling, application in synthesis, and for understanding its behavior in various chemical systems.

Property	Value	Source
Molecular Formula	C10H22O	[1][2][3]
Molecular Weight	158.286 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[2]
Odor	Fruity, floral, and aromatic	[2]
Boiling Point	~202-204°C	[2]
Melting Point	~ -50°C	[2]
Density	~ 0.834 g/cm ³	[2]
Solubility	Insoluble in water. Soluble in alcohols, ethers, and other organic solvents.	[2]

Experimental Protocols

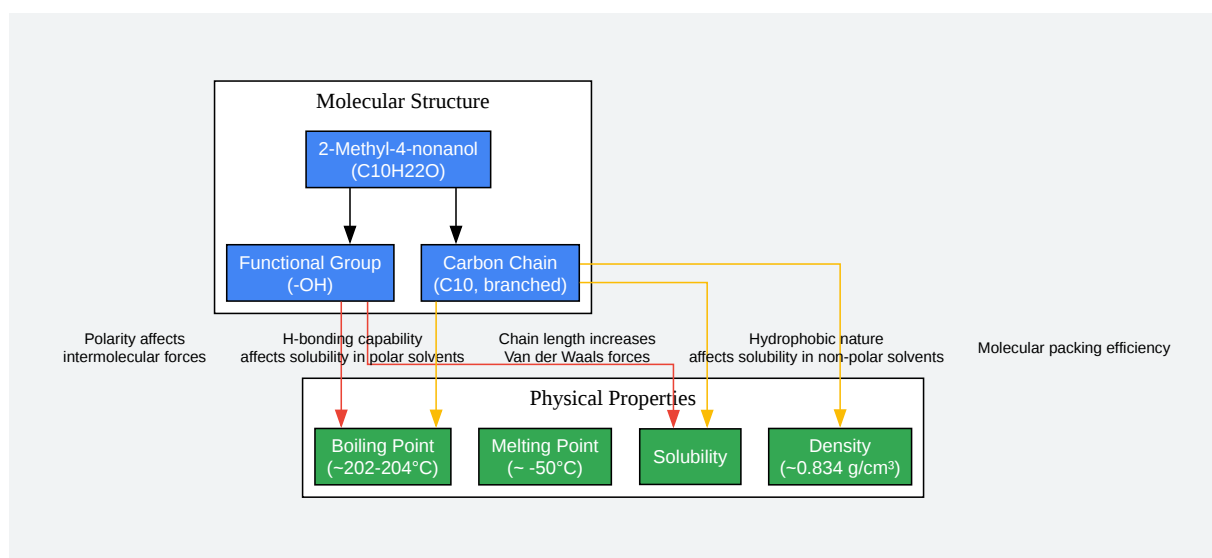
While specific experimental documentation for determining the physical properties of **2-Methyl-4-nonanol** is not detailed in the provided references, the following are standard methodologies used for such characterizations.

- **Boiling Point Determination:** The boiling point is typically determined using distillation or a capillary method (Thiele tube). The substance is heated, and the temperature at which the liquid and vapor phases are in equilibrium at a given pressure is recorded. For accuracy, the atmospheric pressure is measured and corrections are applied to report the boiling point at standard pressure (760 mmHg).
- **Melting Point Determination:** A sample is placed in a capillary tube and heated in a melting point apparatus. The temperature range from which the substance begins to melt to when it becomes completely liquid is recorded as the melting point.
- **Density Measurement:** The density of a liquid like **2-Methyl-4-nonanol** is commonly measured using a pycnometer or a hydrometer. The mass of a known volume of the liquid is determined at a specific temperature, and the density is calculated by dividing the mass by the volume.

- **Solubility Testing:** To determine solubility, a small amount of **2-Methyl-4-nonanol** is added to a test solvent (e.g., water, ethanol). The mixture is agitated, and the miscibility is observed. The process is repeated with increasing amounts of the solute to determine the extent of solubility, often expressed in g/100mL of solvent at a specific temperature.

Visualization of Property Relationships

The following diagram illustrates the logical relationship between the molecular structure of **2-Methyl-4-nonanol** and its resulting physical properties.



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Relationship between molecular structure and physical properties.

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